

Introduction: The Analytical Imperative for N-(2-Fluorophenyl)anthranilic Acid

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Compound of Interest

Compound Name: *N-(2-Fluorophenyl)anthranilic acid*

CAS No.: 54-58-0

Cat. No.: B1330190

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N-(2-Fluorophenyl)anthranilic acid, a key derivative of anthranilic acid, serves as a crucial building block in the synthesis of various pharmacologically active molecules and fine chemicals.^[1] As with any component destined for pharmaceutical use, the unambiguous confirmation of its identity, purity, and strength is not merely a procedural step but a foundational requirement for safety and efficacy. The development and validation of analytical methods for this compound are therefore of paramount importance, ensuring that it meets stringent quality standards throughout the drug development lifecycle.

This guide provides a comparative analysis of principal analytical techniques for the comprehensive characterization and quality control of **N-(2-Fluorophenyl)anthranilic acid**. We will move beyond rote procedural descriptions to explore the scientific rationale behind method selection, the intricacies of validation according to global regulatory standards, and the practical application of these methods in a development setting. Our approach is grounded in the principles outlined by the International Council for Harmonisation (ICH), specifically the Q2(R2) guideline on the validation of analytical procedures, which mandates a demonstration that a method is fit for its intended purpose.^{[2][3]}

Pillar 1: High-Performance Liquid Chromatography (HPLC) – The Gold Standard for Purity and Assay

For quantifying an active pharmaceutical ingredient (API) and profiling its impurities, Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the undisputed workhorse. Its high resolving power, sensitivity, and robustness make it ideal for separating the main component from structurally similar impurities and degradation products.

Causality in Method Development

The molecular structure of **N-(2-Fluorophenyl)anthranilic acid**—containing aromatic rings and a carboxylic acid group—makes it an ideal candidate for RP-HPLC. The non-polar stationary phase (typically C18) will interact with the aromatic rings, while a polar mobile phase (e.g., a mixture of acetonitrile or methanol and an aqueous buffer) will carry the analyte through the column. The buffer's pH is critical; maintaining it below the pKa of the carboxylic acid (~pH 3-4) will suppress its ionization, leading to better peak shape and retention. UV detection is the logical choice due to the presence of chromophoric aromatic rings.

Experimental Protocol: A Stability-Indicating RP-HPLC Method

This protocol is designed not just for quantification but to be stability-indicating, meaning it can resolve the intact analyte from any potential degradation products.

- Chromatographic System:
 - Instrument: HPLC system with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
 - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
 - Mobile Phase A: 0.1% Phosphoric Acid in Water (pH adjusted to ~2.5).
 - Mobile Phase B: Acetonitrile.
 - Flow Rate: 1.0 mL/min.

- Detection: UV at 254 nm and 324 nm. The dual wavelength allows for the detection of impurities that may have different absorption maxima.[4]
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.
- Sample Preparation:
 - Standard Solution (100 µg/mL): Accurately weigh 10 mg of **N-(2-Fluorophenyl)anthranilic acid** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and B (diluent).
 - Sample Solution (100 µg/mL): Prepare in the same manner using the test sample.
- Isocratic Elution Program:
 - A starting composition of 60% Mobile Phase A and 40% Mobile Phase B is a logical starting point, adjusted based on initial scouting runs to achieve a retention time of 5-10 minutes for the main peak.

Validation Protocol: A Self-Validating System per ICH Q2(R2)

The objective of validation is to demonstrate that the analytical procedure is fit for its intended purpose.[3] Each validation parameter provides a layer of evidence confirming the method's reliability.

- Specificity (including Forced Degradation): This is the cornerstone of a stability-indicating method. It proves the method can accurately measure the analyte without interference from impurities, degradants, or excipients. The most rigorous test is a forced degradation study.[5] [6] (See dedicated section below for protocols).
- Linearity: Establishes the relationship between concentration and detector response.
 - Procedure: Prepare a series of at least five concentrations across the expected working range (e.g., 50% to 150% of the nominal concentration, such as 50, 75, 100, 125, 150

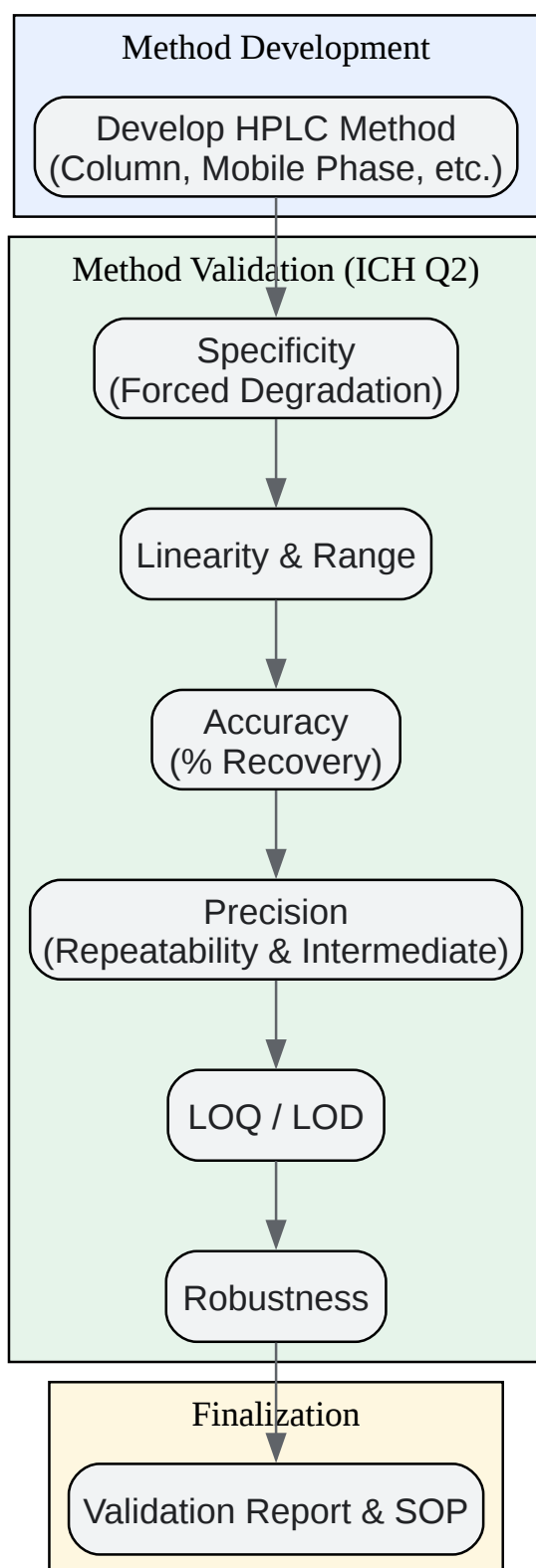
µg/mL).

- Acceptance Criterion: The correlation coefficient (r^2) should be ≥ 0.999 .[\[7\]](#)
- Accuracy: Measures the closeness of the test results to the true value.
 - Procedure: Perform the assay on a sample of known purity (e.g., reference standard) at three concentration levels (e.g., 80%, 100%, 120%), with three replicates each.
 - Acceptance Criterion: The percent recovery should be within 98.0% to 102.0%.[\[7\]](#)
- Precision: Assesses the degree of scatter between a series of measurements.
 - Repeatability (Intra-day): Analyze six replicate samples at 100% concentration on the same day, by the same analyst, on the same instrument.
 - Intermediate Precision (Inter-day): Repeat the analysis on a different day, with a different analyst or on a different instrument.
 - Acceptance Criterion: The Relative Standard Deviation (%RSD) should be $\leq 2.0\%$.[\[8\]](#)
- Limit of Quantitation (LOQ): The lowest concentration that can be measured with acceptable precision and accuracy.
 - Procedure: Determined based on a signal-to-noise ratio of 10:1 or by establishing the lowest concentration that meets precision and accuracy criteria.
- Robustness: Measures the method's capacity to remain unaffected by small, deliberate variations in parameters.
 - Procedure: Vary parameters such as mobile phase pH (± 0.2 units), column temperature (± 5 °C), and flow rate (± 0.1 mL/min).
 - Acceptance Criterion: System suitability parameters (e.g., peak tailing, theoretical plates) should remain within acceptable limits, and the results should not be significantly impacted.

Data Presentation: HPLC Method Validation Summary

Validation Parameter	Typical Acceptance Criteria	Purpose
Specificity	No interference at the analyte's retention time. Peak purity index > 0.999.	Ensures the signal is only from the analyte.
Linearity (r^2)	≥ 0.999	Confirms a proportional response to concentration.
Accuracy (% Recovery)	98.0 - 102.0%	Confirms the method measures the "true" value.
Precision (%RSD)	$\leq 2.0\%$	Demonstrates the method's reproducibility.
Range	The interval where the method is linear, accurate, and precise.	Defines the operational limits of the method.
LOQ (%RSD)	$\leq 10\%$	Defines the lowest quantifiable concentration.
Robustness	System suitability passes under varied conditions.	Proves the method's reliability in routine use.

Visualization: HPLC Validation Workflow



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Caption: Workflow for HPLC method validation per ICH Q2(R2).

Pillar 2: Spectroscopic Methods – Rapid Tools for Identity and Quantification

While HPLC is superior for separation, spectroscopic methods offer rapid and cost-effective alternatives for identity confirmation and, in some cases, quantification.

UV-Visible Spectroscopy

- Principle: Based on the absorption of UV-Vis light by the molecule's chromophores. For **N-(2-Fluorophenyl)anthranilic acid**, the aromatic rings and carboxylic acid group will produce a characteristic absorption spectrum. A study on anthranilic acid showed a distinct absorption peak around 324 nm.^[4]
- Experimental Protocol (Identity & Assay):
 - Prepare a ~10 µg/mL solution in methanol.
 - Scan from 200 to 400 nm to determine the wavelength of maximum absorbance (λ_{max}).
 - For assay, prepare a calibration curve (5-25 µg/mL) and measure the absorbance of the test sample at λ_{max} .
- Comparative Insight: UV-Vis is excellent for a quick identity check against a reference standard and for quantifying pure material. However, it lacks specificity; any impurity with a similar chromophore will interfere, making it unsuitable as a standalone stability-indicating method.

Fluorimetry

- Principle: Anthranilic acid and its derivatives are known to be naturally fluorescent, a property that can be harnessed for highly sensitive quantification.^{[9][10]} This involves exciting the molecule at one wavelength and measuring the emitted light at a longer wavelength.
- Experimental Protocol (Quantification):
 - Determine the optimal excitation and emission wavelengths by scanning dilute solutions.
 - Prepare a standard curve in an appropriate solvent (e.g., methanol).

- Measure the fluorescence intensity of the sample and quantify against the curve.
- Comparative Insight: Fluorimetry is often orders of magnitude more sensitive than UV-Vis absorbance. However, it is susceptible to matrix effects and quenching (where other substances in the sample inhibit fluorescence), requiring careful sample preparation and validation.

Data Presentation: Comparison of Core Analytical Techniques

Feature	RP-HPLC	UV-Vis Spectroscopy	Fluorimetry
Primary Use	Purity, Assay, Impurity Profiling	Identity, Assay (Pure Substance)	Trace Quantification
Specificity	Very High (Separation-based)	Low (Interference is common)	Moderate to High
Sensitivity	High (µg/mL range)	Moderate (µg/mL range)	Very High (ng/mL range)
Throughput	Low to Moderate	High	High
Cost/Complexity	High	Low	Moderate

Pillar 3: Gas Chromatography (GC) – A Niche Alternative

- Principle: GC separates compounds based on their volatility and interaction with a stationary phase. For a molecule like **N-(2-Fluorophenyl)anthranilic acid**, which has a relatively high boiling point and a polar carboxylic acid group, direct analysis is challenging. Derivatization, such as converting the carboxylic acid to a more volatile methyl ester, is typically required. [\[11\]](#)
- Experimental Protocol (Hypothetical):
 - Derivatization: React the sample with a methylating agent (e.g., diazomethane or methanolic HCl).

- GC-MS System: Inject the derivatized sample into a GC system coupled with a Mass Spectrometer (MS) detector.
- Separation: Use a capillary column (e.g., DB-5ms) with a temperature gradient program.
- Detection: The MS provides both quantification (from the ion current) and identity confirmation (from the fragmentation pattern).
- Comparative Insight: GC-MS offers exceptional specificity and is excellent for identifying volatile or semi-volatile impurities. However, the need for derivatization adds complexity and a potential source of error. It is generally less preferred than HPLC for routine analysis of non-volatile APIs but can be a powerful tool for specialized investigations.

Forced Degradation: The Ultimate Test of Specificity

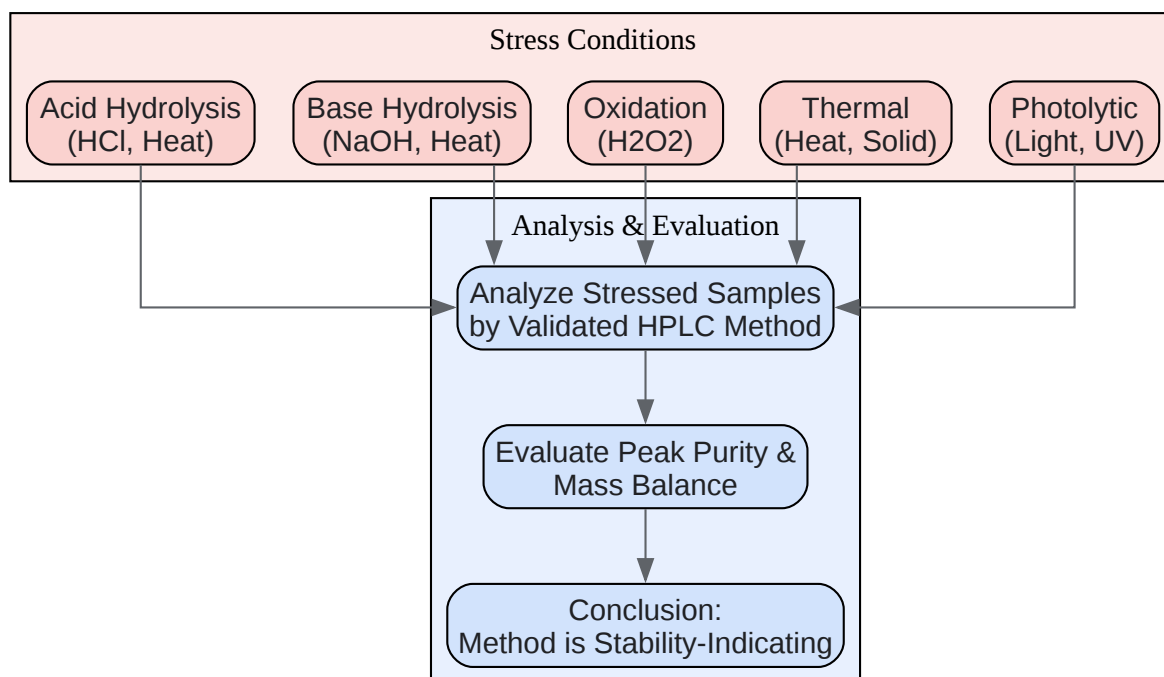
A stability-indicating method must be able to separate the intact drug from its degradation products.^[12] Forced degradation studies intentionally stress the sample to generate these products and prove the method's resolving power.^[6]

Experimental Protocols for Stress Conditions

For each condition, a sample of **N-(2-Fluorophenyl)anthranilic acid** (e.g., 1 mg/mL in a suitable solvent) is subjected to stress, then diluted and analyzed by the validated HPLC method alongside an unstressed control. The goal is to achieve 5-20% degradation.^[12]

- Acid Hydrolysis: Add 1 mL of 0.1 M HCl; heat at 60 °C for 4 hours. Neutralize with 0.1 M NaOH before analysis.
- Base Hydrolysis: Add 1 mL of 0.1 M NaOH; heat at 60 °C for 2 hours. Neutralize with 0.1 M HCl before analysis.
- Oxidation: Add 1 mL of 3% H₂O₂; keep at room temperature for 24 hours.
- Thermal Degradation: Store the solid powder at 105 °C for 24 hours.
- Photolytic Degradation: Expose the solid powder to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B guidelines).

Visualization: Forced Degradation Study Workflow



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Caption: Workflow for a forced degradation study.

Conclusion

The validation of analytical methods for **N-(2-Fluorophenyl)anthranilic acid** is a multi-faceted process that relies on a deep understanding of both the analyte's chemistry and regulatory expectations.

- RP-HPLC stands out as the most powerful and versatile technique, providing a validated, stability-indicating method for both assay and purity determination, making it the method of choice for quality control and regulatory submissions.
- Spectroscopic methods (UV-Vis and Fluorimetry) serve as excellent complementary tools, offering rapid, high-throughput options for identity confirmation and quantification where the

sample matrix is simple and well-controlled.

- GC-MS remains a valuable, specialized technique for investigating volatile impurities, though its complexity makes it less suitable for routine analysis.

Ultimately, the selection of a method is dictated by its intended purpose. A robust validation package, built upon the principles of scientific integrity and supported by comprehensive data from forced degradation studies, is non-negotiable. This ensures that the analytical data generated is trustworthy, reproducible, and stands up to the highest levels of scientific and regulatory scrutiny.

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